

A Comparative Guide to Quantifying Amoxicillin Dimer in Stability Samples

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Compound of Interest

Compound Name: *Amoxicillin Dimer (penicilloic acid form)*

Cat. No.: *B12319973*

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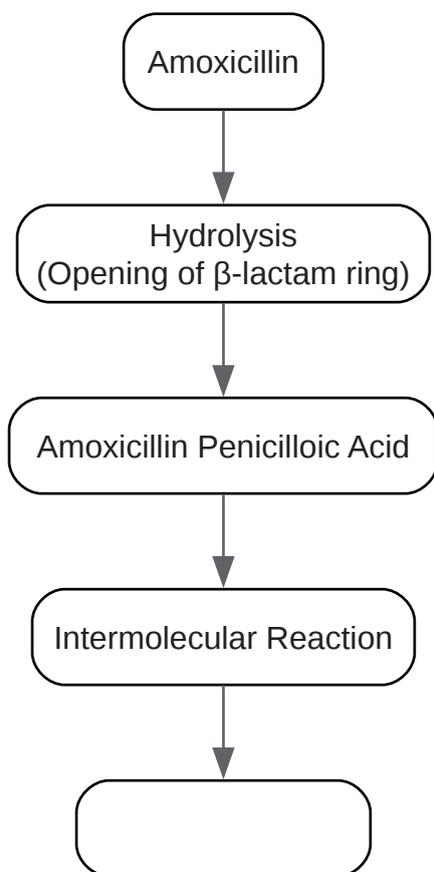
The stability of a drug product is a critical quality attribute that directly impacts its safety and efficacy. For amoxicillin, a widely prescribed β -lactam antibiotic, the formation of degradation products during storage is a significant concern. Among these, the amoxicillin dimer is a key impurity that must be carefully monitored in stability studies. This guide provides a comprehensive comparison of the primary analytical methodologies for quantifying amoxicillin dimer, offering insights into the causality behind experimental choices and providing actionable protocols to ensure data integrity.

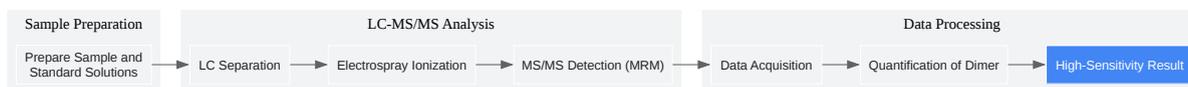
The Significance of Amoxicillin Dimerization

Amoxicillin's structure, characterized by a β -lactam ring, is susceptible to hydrolysis, leading to the formation of various degradation products. The amoxicillin dimer is formed through an intermolecular reaction between the β -lactam ring of one amoxicillin molecule and the side chain of another. The presence of this dimer is an indicator of drug degradation and can potentially lead to decreased therapeutic efficacy and an increased risk of adverse reactions. Therefore, robust and reliable analytical methods for the quantification of the amoxicillin dimer are essential for ensuring the quality and safety of amoxicillin-containing drug products throughout their shelf life.

Visualizing the Degradation Pathway

The formation of the amoxicillin dimer is a critical step in its degradation pathway. Understanding this process is fundamental to developing effective analytical strategies for its quantification.





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